

Application Notes: Determination of Exchangeable Calcium in Soil

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Compound of Interest

Compound Name: *Metal phthalein*

Cat. No.: *B107331*

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Introduction

Exchangeable calcium (Ca^{2+}) is a critical parameter in soil analysis, reflecting the portion of calcium readily available to plants. It plays a vital role in plant nutrition, soil structure, and pH buffering. Accurate determination of exchangeable calcium is essential for fertility assessments and nutrient management recommendations. While various methods exist for this analysis, complexometric titration remains a fundamental and widely used technique.

This document provides a detailed protocol for the determination of exchangeable calcium in soil via complexometric titration. It also presents a comparative overview of other common analytical methods.

Note on "**Metal Phthalein**" Indicator: While the query specified the use of "**metal phthalein**," a thorough review of scientific literature and standard soil analysis methods did not yield specific protocols employing this indicator for the determination of exchangeable calcium in soil. The established and recommended indicators for this titration are Murexide (ammonium purpurate) or Calcon. Therefore, the following protocols are based on these widely accepted indicators.

Comparative Analysis of Methods for Exchangeable Calcium Determination

Several methods are available for the determination of exchangeable calcium in soil extracts. The choice of method often depends on factors such as accuracy, precision, sample

throughput, and available instrumentation.

Method	Principle	Advantages	Disadvantages	Common Extractants
Complexometric Titration	Titration of the soil extract with a chelating agent (EDTA) in the presence of a metal ion indicator. The endpoint is observed by a distinct color change.	Cost-effective, requires basic laboratory equipment, good accuracy and precision when performed correctly.	Can be subjective due to visual endpoint determination, potential for interferences from other ions, lower sample throughput.	1N Ammonium Acetate (NH ₄ OAc) at pH 7.0, 1M Potassium Chloride (KCl).[1] [2]
Atomic Absorption Spectrometry (AAS)	Measures the absorption of light by free calcium atoms in a flame. The amount of light absorbed is proportional to the calcium concentration.	High sensitivity and specificity, high sample throughput with automation.	Requires expensive instrumentation, potential for ionization interference which requires the use of releasing agents (e.g., lanthanum oxide).[1]	1N Ammonium Acetate (NH ₄ OAc) at pH 7.0.[2]
Ion-Selective Electrode (ISE)	A potentiometric method where the potential of a calcium-selective electrode is measured and related to the concentration of calcium ions in the soil extract.	Relatively fast and simple, can be used for direct measurements in colored or turbid solutions.	Electrode performance can be affected by interfering ions and requires careful calibration and maintenance.	1M Potassium Chloride (KCl).[1]

Experimental Protocols

Protocol 1: Extraction of Exchangeable Calcium from Soil

This protocol describes the extraction of exchangeable calcium from a soil sample using an ammonium acetate solution.

Materials:

- Soil sample (air-dried and sieved through a 2 mm sieve)
- 1N Ammonium Acetate (NH_4OAc) solution, pH 7.0
- Erlenmeyer flasks (50 mL or 100 mL)
- Mechanical shaker
- Filter funnels and Whatman No. 2 filter paper (or equivalent)
- Volumetric flasks

Procedure:

- Weigh 5.0 g of the prepared soil sample into a 50 mL Erlenmeyer flask.
- Add 25 mL of 1N NH_4OAc solution to the flask.
- Stopper the flask and shake on a mechanical shaker at approximately 180 rpm for 30 minutes.
- Filter the suspension through Whatman No. 2 filter paper, collecting the filtrate in a clean, dry flask.
- The collected filtrate is the soil extract containing the exchangeable calcium and is now ready for analysis.

Protocol 2: Complexometric Titration of Exchangeable Calcium

This protocol details the determination of calcium concentration in the soil extract using EDTA titration with Murexide as an indicator.

Reagents:

- **Standard EDTA Solution (0.01 N):** Dissolve 3.722 g of disodium ethylenediaminetetraacetate dihydrate (EDTA) in deionized water and dilute to 1 L in a volumetric flask. Standardize against a primary standard calcium solution.
- **Sodium Hydroxide (NaOH) Solution (2N):** Dissolve 80 g of NaOH in deionized water and dilute to 1 L.
- **Murexide Indicator:** Grind 0.2 g of murexide with 100 g of dry potassium chloride (KCl) to a fine powder.
- **Soil Extract:** From Protocol 1.

Procedure:

- Pipette a 10 mL aliquot of the soil extract into a 125 mL Erlenmeyer flask.
- Add 15 mL of deionized water.
- Add 2 mL of 2N NaOH solution to raise the pH to approximately 12. This precipitates magnesium, preventing its interference.
- Add a small amount (approximately 0.2 g) of the Murexide indicator powder. The solution will turn pink.
- Titrate the solution with the standard 0.01 N EDTA solution. The endpoint is reached when the color changes from pink to a distinct violet/purple.
- Record the volume of EDTA used.

- Perform a blank titration using 10 mL of the extracting solution (1N NH₄OAc) instead of the soil extract and subtract this volume from the sample titration volume.

Calculation:

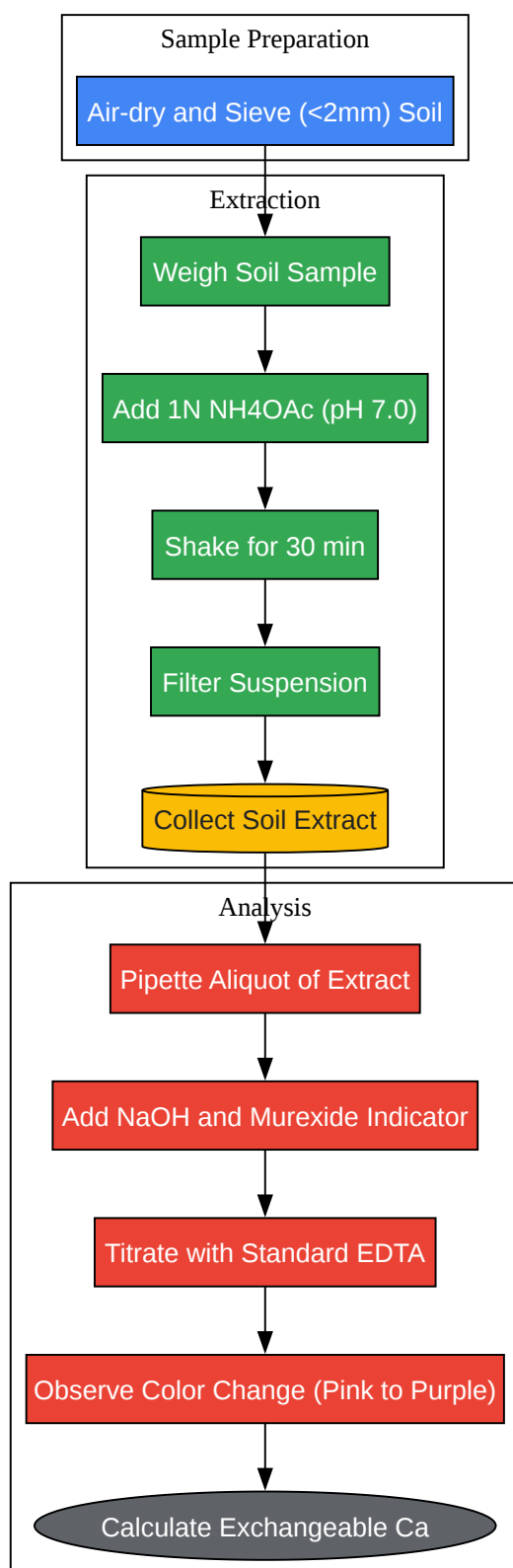
$$\text{Exchangeable Calcium (cmol(+)/kg)} = (V_s - V_b) * N * 20 * (1000 / W)$$

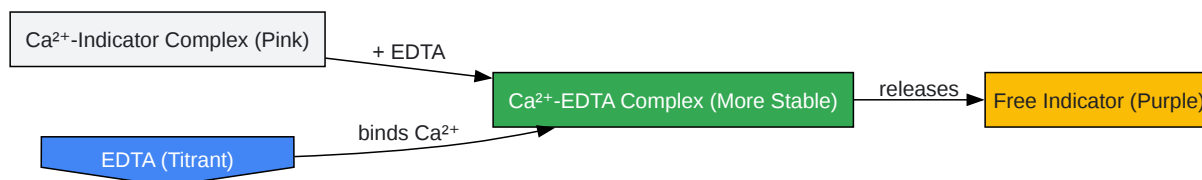
Where:

- V_s = Volume of EDTA used for the sample titration (mL)
- V_b = Volume of EDTA used for the blank titration (mL)
- N = Normality of the EDTA solution (eq/L)
- 20 = Milliequivalent weight of Ca²⁺
- W = Weight of the soil sample (g)

Visualizations

Experimental Workflow for Exchangeable Calcium Determination





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References

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